

Icatibant: Properties & Approved Product Handling

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Compound Focus: Icatibant

CAS No.: 130308-48-4

Cat. No.: S1768161

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For the formulated drug product intended for clinical use, specific storage and handling instructions are provided by the manufacturer.

Table 1: Storage and Handling of Icatibant Injection (Drug Product)

Aspect	Specification
Recommended Storage	Store between 36°F to 77°F (2°C to 25°C). Do not freeze [1] [2].
Handling	Keep in the original carton until use. Requires no reconstitution, refrigeration, or special handling [1] [2].
Visual Inspection	The solution should be clear and colorless. Do not administer if the product contains particulates or is discolored [3] [2].
Administration	Supplied as a single-use, prefilled syringe for subcutaneous injection over at least 30 seconds [3] [2].

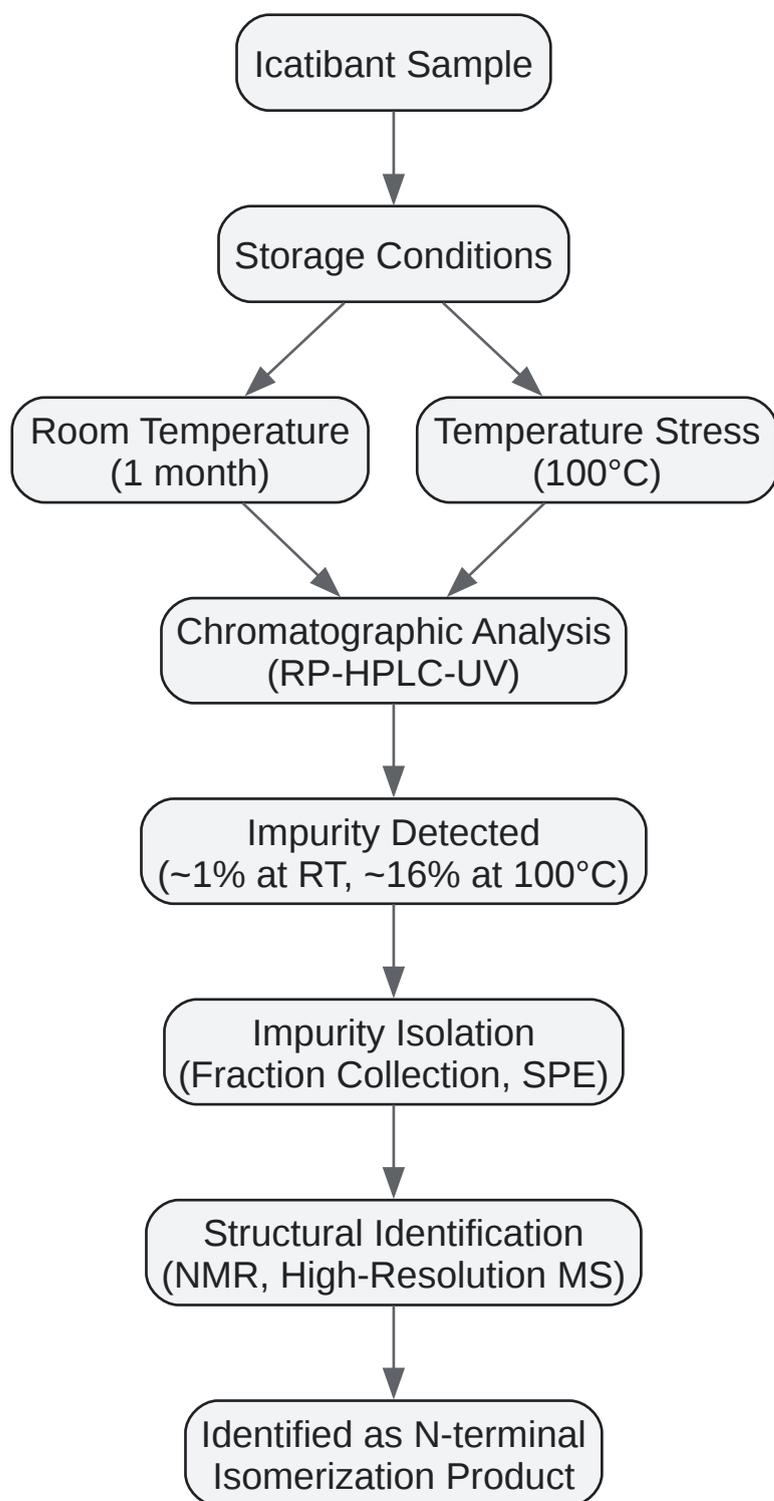
Stability & Impurity Profiling for Drug Development

For researchers focused on the active pharmaceutical ingredient (API), one study provides critical data on its stability under stress conditions and the identification of a key degradation impurity.

Table 2: Stability and Impurity Data for Icatibant API

Parameter	Findings
Identified Impurity	A highly analogous impurity formed via isomerization at the N-terminal amino acid residue [4].
Abundance at Room Temp	~1% relative abundance after 1 month of storage at room temperature [4].
Abundance under Stress	Raised to ~16% following temperature stress testing at 100°C [4].
Analytical Method	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection [4].

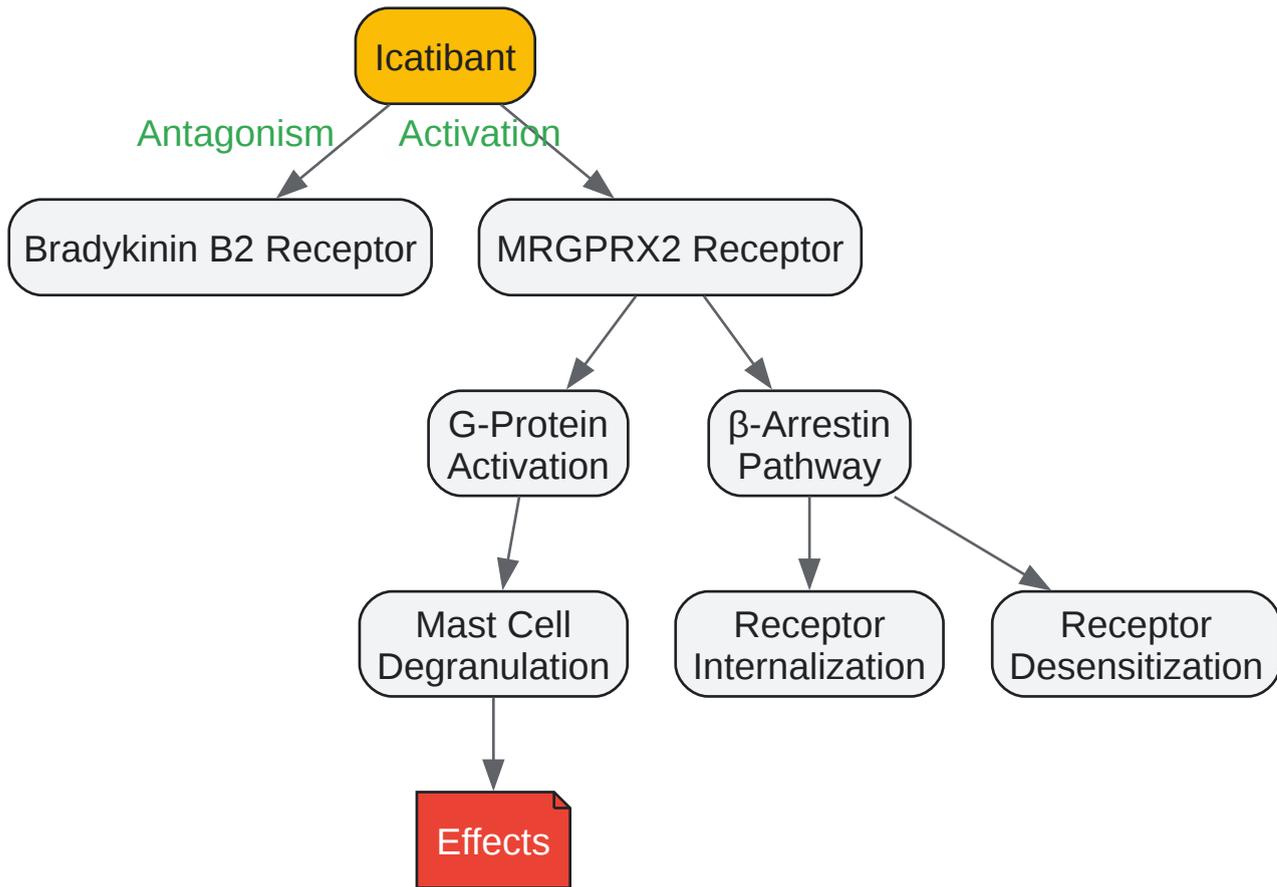
The workflow below summarizes the experimental process for identifying and characterizing this key impurity.



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Mechanistic Insights & Research Considerations

Icatibant is a bradykinin B2 receptor antagonist, but it also interacts with the MRGPRX2 receptor on mast cells, which is relevant for understanding injection-site reactions [5]. The following diagram illustrates this dual receptor interaction and the associated downstream effects.



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For researchers handling **icaticbant** in a laboratory setting (not the finished drug product), the material safety data sheet (MSDS) for the research-grade compound advises storing it at **-20°C in a tightly sealed container, protected from light** [6]. Standard safe handling practices for peptides should be followed, including the use of personal protective equipment and avoiding dust formation [6].

Research Gaps and Future Directions

The available information highlights several areas where further research and detailed protocols are needed:

- **Extended Real-time Stability Data:** Publicly available long-term stability data for the **icatibant** API under various conditions (e.g., different temperatures, humidity levels) is limited.
- **Comprehensive Degradation Pathways:** Beyond the identified N-terminal isomerization, a full profile of potential degradation pathways and products under ICH-standard stress conditions (hydrolysis, oxidation, photolysis) would be valuable.
- **Standardized Analytical Procedures:** While an RP-HPLC method is described [4], detailed, validated protocols for separating and quantifying **icatibant** and its impurities are not fully available in the public domain.

Conclusion

Icatibant is a stable drug product when stored at controlled room temperature. For researchers, the primary stability concern for the API is a thermally-induced isomerization impurity. Understanding its dual receptor pharmacology is crucial for comprehensive preclinical studies.

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